

Commercial Suppliers of High-Purity Creosold4: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity deuterated creosol (**Creosol-d4**), an essential internal standard for mass spectrometry-based quantitative analysis. This document offers a comparative summary of available products, detailed experimental protocols for its application, and visualizations of relevant biological pathways.

High-Purity Deuterated Creosol Suppliers and Specifications

The use of stable isotope-labeled internal standards, such as **Creosol-d4**, is critical for achieving accurate and precise quantification in complex biological matrices by correcting for variability in sample preparation and instrument response.[1][2][3] Several commercial suppliers offer high-purity deuterated creosol and its isomers. The following tables summarize the key quantitative data for these products based on currently available information.



Supplier	Product Name	Catalog Number	Isotopic Purity	Chemical Purity	Formulati on	CAS Number
MedChem Express	Creosol-d4	HY- W040971S	Not specified	>98%	Solid	20189-08-6
CDN Isotopes	2-Methoxy- 4- methylphe nol-3,5,6- d3,OD	D-6963	98 atom % D	>98%	Solid	20189-08-6
Sigma- Aldrich	p-Cresol- d4	775341	97 atom % D	99% (CP)	Solid	Not specified

Note: Data is subject to change. It is recommended to obtain the latest Certificate of Analysis from the supplier for the most accurate and lot-specific information.

Experimental Protocol: Quantification of Creosol in Biological Samples using LC-MS/MS with Creosol-d4 Internal Standard

This protocol outlines a general procedure for the quantitative analysis of creosol in a biological matrix (e.g., plasma, urine) using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Creosol-d4** as an internal standard.

Materials and Reagents

- Creosol analytical standard
- Creosol-d4 (internal standard)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Biological matrix (e.g., plasma, urine)



- · Microcentrifuge tubes
- · Pipettes and tips

Preparation of Stock and Working Solutions

- Creosol Stock Solution (1 mg/mL): Accurately weigh and dissolve creosol in methanol.
- Creosol-d4 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve
 Creosol-d4 in methanol.
- Working Standards: Prepare a series of calibration standards by serially diluting the Creosol stock solution with a 50:50 methanol:water mixture.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the Creosol-d4 stock solution in acetonitrile.

Sample Preparation (Protein Precipitation)

Protein precipitation is a common method for sample cleanup in bioanalysis.[4]

- Pipette 100 μL of the biological sample (plasma, urine), calibration standard, or quality control sample into a 1.5 mL microcentrifuge tube.
- Add 20 μL of the internal standard working solution to each tube and vortex briefly.
- Add 300 μL of cold acetonitrile (containing the internal standard) to each tube to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at approximately 40°C.



- Reconstitute the dried extract in 100 μL of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
- Vortex for 30 seconds and centrifuge at 14,000 rpm for 5 minutes.
- Inject 5-10 μL of the supernatant into the LC-MS/MS system.

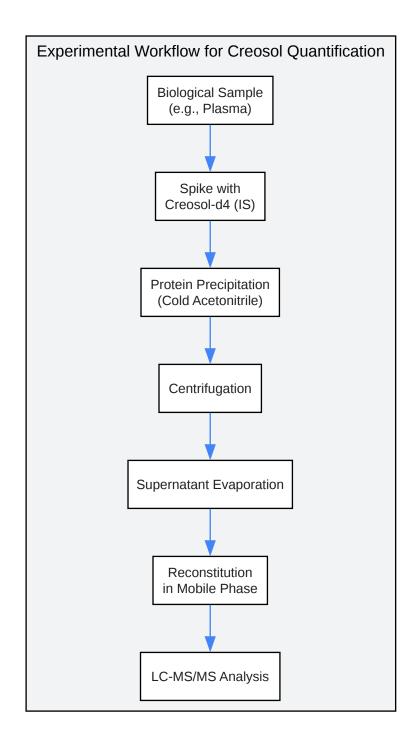
LC-MS/MS Conditions (Illustrative Example)

- · LC System: Agilent 1290 Infinity II or equivalent
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: A suitable gradient to separate creosol from matrix components (e.g., 5-95% B over 5 minutes)
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode
- MRM Transitions:
 - Creosol: To be determined based on parent and product ions.
 - Creosol-d4: To be determined based on parent and product ions.

Visualization of Relevant Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key biological pathways involving creosol and a typical experimental workflow for its analysis.

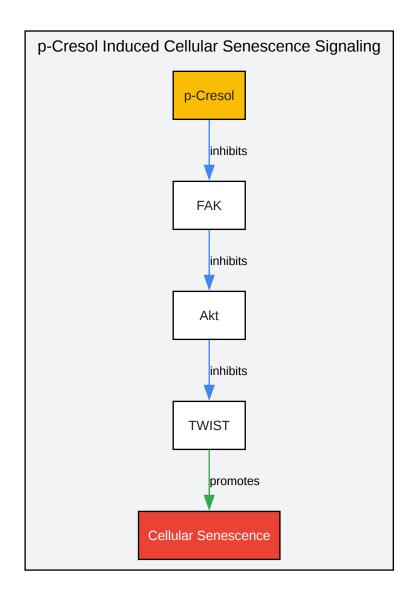




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A typical sample preparation workflow for LC-MS/MS analysis.

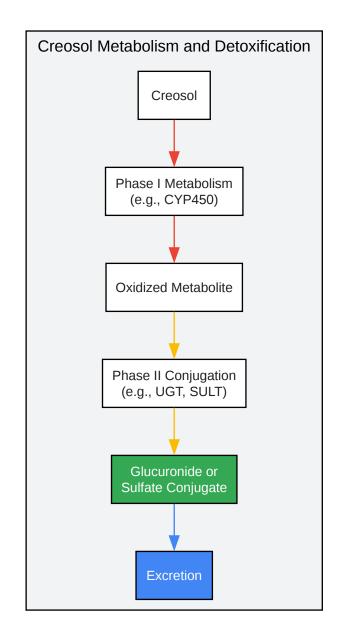




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p-Cresol's role in the FAK-Akt-TWIST signaling pathway.





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A simplified overview of creosol metabolism and detoxification.

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